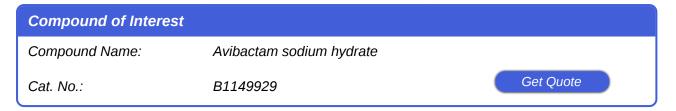


Preparation and Storage of Avibactam Sodium Hydrate Solutions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Avibactam is a non-β-lactam β-lactamase inhibitor that, when combined with certain β-lactam antibiotics, restores their efficacy against a broad spectrum of resistant Gram-negative bacteria.[1][2] Its mechanism involves the formation of a reversible covalent adduct with serine β-lactamases, protecting the partner antibiotic from degradation.[3] Proper preparation and storage of **avibactam sodium hydrate** solutions are critical for maintaining its chemical integrity and ensuring accurate and reproducible results in research and development settings. This document provides detailed protocols for the preparation and storage of **avibactam sodium hydrate** solutions, along with a summary of its solubility and stability characteristics.

Data Presentation Solubility of Avibactam Sodium Hydrate

The solubility of **avibactam sodium hydrate** has been determined in various solvents commonly used in laboratory settings. The following table summarizes the available quantitative data.



Solvent	Concentration	Reference
Water	≥ 200 mg/mL	[4]
Water	>140 mg/mL	
Water	61 mg/mL	[5]
Water	57 mg/mL	_
Water	2 mg/mL (clear solution)	
Dimethyl Sulfoxide (DMSO)	≥30 mg/mL	
Dimethyl Sulfoxide (DMSO)	61 mg/mL	[5]
Dimethyl Sulfoxide (DMSO)	57 mg/mL	_
Dimethyl Sulfoxide (DMSO)	~5 mg/mL	
Phosphate Buffered Saline (PBS) pH 7.2	~10 mg/mL	
Methanol	Slightly soluble	_
Ethanol	Insoluble	[5]

Note: Solubility can be influenced by factors such as temperature, pH, and the presence of other solutes.

Storage and Stability of Avibactam Sodium Hydrate Solutions

Proper storage is crucial to prevent the degradation of avibactam in solution. The stability of **avibactam sodium hydrate** solutions under different storage conditions is summarized below.



Solution Type	Storage Temperature	Duration	Stability Notes	Reference
Aqueous Solution	Room Temperature	Up to 12 hours	Stable	[6]
Aqueous Solution	2-8°C (Refrigerated)	Up to 24 hours	Stable	[6]
Aqueous Solution	Not specified	Not recommended for more than one day	General recommendation for research use	
DMSO Stock Solution	-20°C	1 month	Sealed storage, away from moisture	_
DMSO Stock Solution	-80°C	6 months	Sealed storage, away from moisture	-

Note: For long-term storage, it is recommended to prepare aliquots of stock solutions to avoid repeated freeze-thaw cycles.

Experimental ProtocolsProtocol for Preparation of a Stock Solution in Water

This protocol describes the preparation of a 10 mg/mL stock solution of **avibactam sodium hydrate** in sterile water.

Materials:

- Avibactam sodium hydrate powder
- Sterile, deionized, or distilled water
- Sterile conical tubes or vials



- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μm syringe filter (optional)

Procedure:

- Equilibrate the **avibactam sodium hydrate** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of avibactam sodium hydrate powder using a calibrated analytical balance. For a 10 mg/mL solution, weigh 10 mg of the powder.
- Transfer the powder to a sterile conical tube or vial.
- Add the appropriate volume of sterile water to the tube. For a 10 mg/mL solution, add 1 mL of water.
- Vortex the solution until the powder is completely dissolved. Gentle warming may be applied
 if necessary, but avoid excessive heat.
- (Optional) For applications requiring a sterile solution, filter the prepared stock solution through a 0.22 µm syringe filter into a new sterile tube.
- Label the tube with the compound name, concentration, solvent, and date of preparation.

Protocol for Stability Testing using a Stability-Indicating HPLC Method

This protocol outlines a general procedure for assessing the stability of an **avibactam sodium hydrate** solution using a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method. This method is based on principles from published stability-indicating assays.

Materials and Equipment:

HPLC system with a UV detector



- C18 analytical column (e.g., 4.6 x 150 mm, 5 μm)
- Avibactam sodium hydrate solution to be tested
- · Reference standard of avibactam sodium hydrate
- Mobile phase components (e.g., phosphate buffer, acetonitrile, methanol)
- Forced degradation reagents (e.g., hydrochloric acid, sodium hydroxide, hydrogen peroxide)
- pH meter
- Incubator/water bath
- Photostability chamber

Procedure:

- Method Development:
 - Develop an isocratic or gradient RP-HPLC method capable of separating avibactam from its potential degradation products. A common mobile phase consists of a mixture of a phosphate buffer (pH adjusted) and an organic solvent like acetonitrile or methanol.
 - The detection wavelength is typically set in the range of 210-260 nm.
- Forced Degradation Studies:
 - Acid Hydrolysis: Treat the avibactam solution with an acid (e.g., 0.1 N HCl) and heat at a controlled temperature (e.g., 60°C) for a specified time. Neutralize the solution before HPLC analysis.
 - Alkaline Hydrolysis: Treat the avibactam solution with a base (e.g., 0.1 N NaOH) at room temperature or with gentle heating. Neutralize the solution before HPLC analysis.
 - Oxidative Degradation: Treat the avibactam solution with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.



- Thermal Degradation: Expose the avibactam solution to elevated temperatures (e.g., 60-80°C) for a defined period.
- Photolytic Degradation: Expose the avibactam solution to UV light in a photostability chamber.

Sample Analysis:

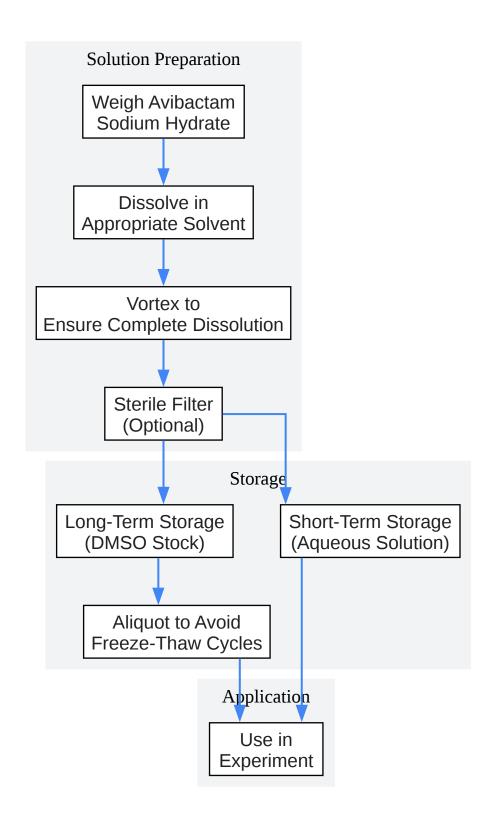
- Inject the stressed samples, along with a control (unstressed) sample and a reference standard solution, into the HPLC system.
- Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent avibactam peak.

Data Analysis:

- Calculate the percentage of degradation of avibactam in each stress condition.
- The method is considered "stability-indicating" if it can resolve the avibactam peak from all degradation product peaks.

Visualizations

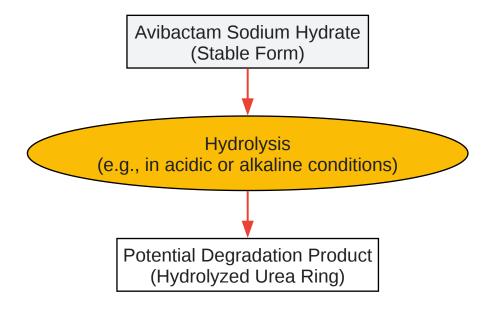




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Caption: Workflow for Avibactam Solution Preparation and Storage.





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Caption: Proposed Hydrolytic Degradation Pathway of Avibactam.

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